

G6PDi-1 solubility and preparation for stock solutions

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Application Notes and Protocols for G6PDi-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of stock solutions for **G6PDi-1**, a potent and reversible inhibitor of glucose-6-phosphate dehydrogenase (G6PD).

Introduction

G6PDi-1 is a non-steroidal, cell-active inhibitor of the enzyme glucose-6-phosphate dehydrogenase (G6PD), with an IC50 of 70 nM.[1][2][3][4] As the rate-limiting enzyme of the pentose phosphate pathway (PPP), G6PD plays a crucial role in cellular redox balance and the biosynthesis of nucleotides. Inhibition of G6PD by **G6PDi-1** leads to the depletion of NADPH, which in turn can modulate various cellular processes, including inflammatory responses.[1][2] [3][5] Specifically, **G6PDi-1** has been shown to decrease the production of inflammatory cytokines in T cells and suppress the oxidative burst in neutrophils.[1][2][3][5] These characteristics make **G6PDi-1** a valuable tool for research in metabolism, immunology, and cancer biology.

Physicochemical Properties



| Property | Value |
|-------------------|-----------------------|
| Molecular Formula | C14H12N4OS[1][2][4] |
| Molecular Weight | 284.34 g/mol [1][2] |
| Appearance | Crystalline solid[4] |
| Purity | ≥98%[1][2][4] |
| CAS Number | 2457232-14-1[1][2][4] |

Solubility Data

G6PDi-1 exhibits limited solubility in aqueous solutions but is readily soluble in several organic solvents. It is crucial to use fresh, anhydrous solvents, as the presence of moisture can significantly impact solubility.[3][6]

| Solvent | Maximum Concentration |
|------------------------|-----------------------|
| DMSO | 50 - 100 mM[1][2][3] |
| DMF | 15 mg/mL[4] |
| DMF:PBS (pH 7.2) (1:4) | 0.20 mg/mL[4] |
| Water | Insoluble[6] |
| Ethanol | Insoluble[6][7] |

Experimental Protocols Preparation of a 10 mM G6PDi-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **G6PDi-1** in dimethyl sulfoxide (DMSO).

Materials:

• G6PDi-1 (solid)



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Aseptic Technique: Perform all steps under a laminar flow hood to maintain sterility, especially if the stock solution will be used for cell-based assays.
- Weighing G6PDi-1: Carefully weigh the desired amount of G6PDi-1 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.84 mg of G6PDi-1 (based on a molecular weight of 284.34 g/mol). Note: It is highly recommended to use the batch-specific molecular weight provided on the product's certificate of analysis for precise calculations.[1]
 [2]
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the
 G6PDi-1 powder. To continue the example, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. If dissolution is slow, gentle warming or brief sonication can be used to facilitate the process.[3]
- Storage: Once fully dissolved, the stock solution is ready for use. For short-term storage (up to 1 month), store at -20°C.[3][6] For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.[3][6]

Preparation of Working Solutions

For most cell-based assays, the DMSO stock solution of **G6PDi-1** needs to be further diluted in the appropriate cell culture medium to the final desired concentration.

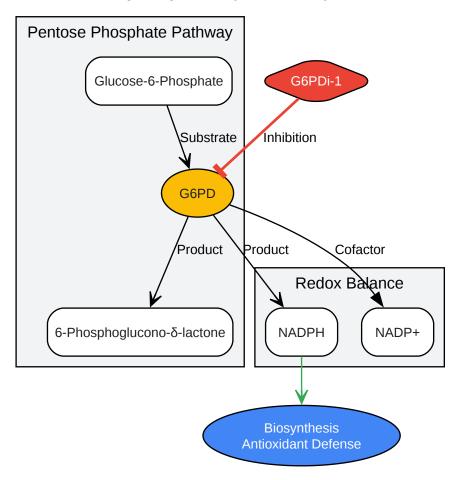
Important Considerations:



- The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the frozen stock for each experiment to ensure consistency and activity.
- When diluting the DMSO stock into aqueous media, add the stock solution to the media and mix immediately to prevent precipitation of the compound.

Visualization G6PD Signaling Pathway Inhibition by G6PDi-1

G6PD Signaling Pathway Inhibition by G6PDi-1



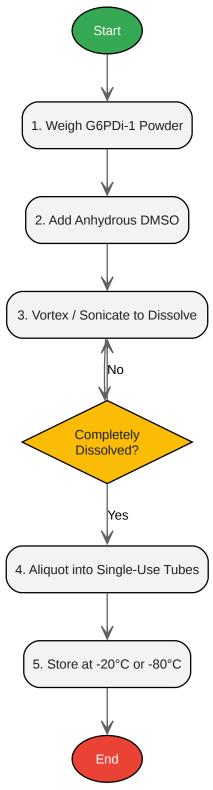
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Caption: Inhibition of G6PD by **G6PDi-1** in the Pentose Phosphate Pathway.



Experimental Workflow for G6PDi-1 Stock Solution Preparation

Workflow for G6PDi-1 Stock Solution Preparation





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Caption: Step-by-step workflow for preparing **G6PDi-1** stock solutions.

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